

# Glycyl-L-glutamine monohydrate chemical properties and structure

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## Compound of Interest

Compound Name: Glycyl-L-glutamine monohydrate

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## Glycyl-L-glutamine Monohydrate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth overview of the chemical properties, structure, and relevant experimental methodologies for **Glycyl-L-glutamine monohydrate**. This dipeptide, a stabilized form of L-glutamine, is of significant interest in cell culture, clinical nutrition, and pharmaceutical development due to its enhanced stability and bioavailability compared to free L-glutamine.

## Chemical Properties and Structure

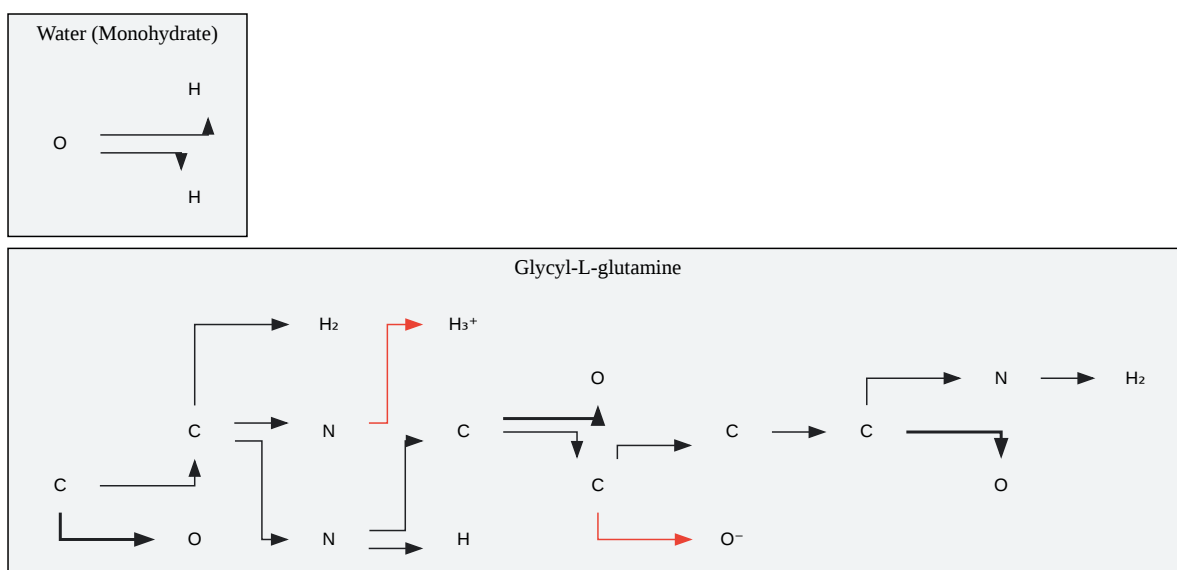
**Glycyl-L-glutamine monohydrate** is a dipeptide formed from glycine and L-glutamine residues.<sup>[1][2]</sup> It exists as a white crystalline powder that is soluble in water.<sup>[1][3]</sup> The monohydrate form incorporates one molecule of water into its crystal structure.

The key physicochemical properties of Glycyl-L-glutamine and its monohydrate form are summarized in the table below for easy reference and comparison.

Property	Value (Anhydrous)	Value (Monohydrate)	Citations
IUPAC Name	(2S)-5-amino-2-[(2-aminoacetyl)amino]-5-oxopentanoic acid	N/A	[2]
Synonyms	Gly-Gln, Glycylglutamine, H-Gly-Gln-OH	Gly-Gln monohydrate, N <sub>2</sub> -Glycyl-L-glutamine	[2][4]
CAS Number	13115-71-4	172669-64-6 (related), 13115-71-4	[4][5]
Molecular Formula	C <sub>7</sub> H <sub>13</sub> N <sub>3</sub> O <sub>4</sub>	C <sub>7</sub> H <sub>13</sub> N <sub>3</sub> O <sub>4</sub> · H <sub>2</sub> O	[5][6]
Molecular Weight	203.20 g/mol	221.21 g/mol	[5][6]
Appearance	White to off-white powder or crystals	White crystal or crystalline powder	[1][4][5]
Melting Point	194 °C	194 °C	[4][5]
Boiling Point	643.1 ± 55.0 °C (Predicted)	N/A	[4][5]
Density	1.4 ± 0.1 g/cm <sup>3</sup> (Predicted)	N/A	[4][5]
Water Solubility	154 g/L (20 °C)	Soluble in water	[3][4]
Purity	≥98.0%, typically ≥99.0%	N/A	[5][7]
Storage	Store in freezer at -20 °C, in a sealed, dark container under an inert atmosphere.	Keep in a dark place, inert atmosphere, store in freezer under -20°C.	[4][5]

Glycyl-L-glutamine is a zwitterionic molecule at physiological pH, with a protonated amino group on the glycine residue and an ionized carboxyl group on the glutamine residue.[8] The peptide bond is in a trans conformation.[8]

- SMILES:C(CC(=O)N)--INVALID-LINK--O)NC(=O)CN.O[6]
- InChI:InChI=1S/C7H13N3O4.H2O/c8-3-6(12)10-4(7(13)14)1-2-5(9)11;/h4H,1-3,8H2,(H2,9,11)(H,10,12)(H,13,14);1H2/t4-;/m0./s1[6]
- InChIKey:KLFWVRQACSYLOH-WCCCKRBBISA-N[6]



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Caption: 2D structure of **Glycyl-L-glutamine monohydrate**.

## Experimental Protocols

This section details common experimental methodologies for the synthesis, purification, and analysis of Glycyl-L-glutamine.

A common industrial preparation method involves the acylation of L-glutamine with chloroacetyl chloride, followed by ammonolysis.<sup>[9]</sup> This "one-pot" method is designed for large-scale production.<sup>[9]</sup>

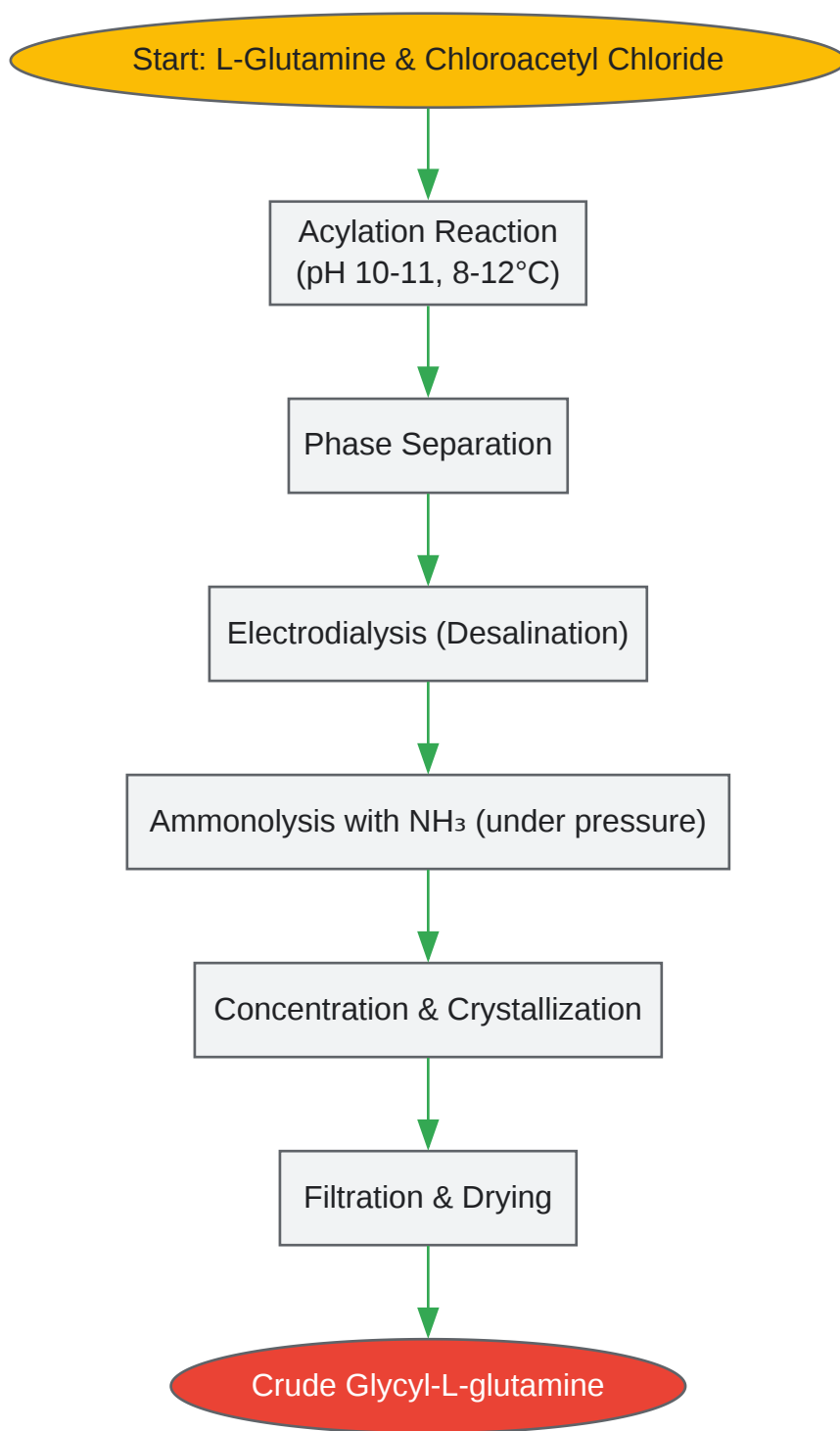
Materials:

- L-glutamine
- Chloroacetyl chloride
- Toluene
- Sodium hydroxide (NaOH) solution (5 M)
- Purified water
- Ammonia gas

Procedure:

- Acylation:
  - Add purified water, toluene, and L-glutamine to a reaction kettle under stirring.
  - Cool the mixture to 8-12 °C.
  - Simultaneously, slowly add a toluene solution of chloroacetyl chloride and a 5 M NaOH solution.
  - Maintain the reaction temperature at 8-12 °C and control the pH between 10.0 and 11.0 during the addition.<sup>[9]</sup>
  - After addition is complete, cool the mixture to 0-5 °C and continue stirring for 0.5-1 hour to complete the acylation, forming an N-chloroacetyl-L-glutamine aqueous solution.<sup>[9]</sup>

- Phase Separation & Desalination:
  - Allow the layers to separate and collect the aqueous phase containing N-chloroacetyl-L-glutamine.
  - Treat the aqueous solution via electrodialysis to remove salts.[\[9\]](#)
- Ammonolysis:
  - Introduce ammonia gas into the purified N-chloroacetyl-L-glutamine solution under pressure to perform the ammonolysis reaction, substituting the chloro group with an amino group to form Glycyl-L-glutamine.[\[9\]](#)
- Crude Product Isolation:
  - Concentrate the reaction mixture, induce crystallization, and isolate the crude Glycyl-L-glutamine product by filtration and drying.[\[9\]](#)



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Caption: Industrial synthesis workflow for Glycyl-L-glutamine.

The crude product is further purified using ion-exchange resin chromatography to meet high-purity standards suitable for pharmaceutical applications.[9]

#### Materials:

- Crude Glycyl-L-glutamine
- Purified water
- WA-30 resin (or equivalent weak anion exchanger)
- Methanol
- 0.22  $\mu\text{m}$  microporous filter

#### Procedure:

- Resin Treatment:
  - Dissolve the crude Glycyl-L-glutamine in purified water (approx. 10 times the mass of the crude product).
  - Add WA-30 resin (3-4 times the mass of the crude product) and stir for 2 hours at room temperature.[9]
  - Filter to remove and recover the resin.
- Concentration and Crystallization:
  - Concentrate the filtrate under reduced pressure at 60-65 °C.
  - Filter the concentrated solution through a 0.22  $\mu\text{m}$  microporous filter membrane.
  - Transfer the filtrate to a crystallization tank, heat to 40-45 °C, and slowly add methanol to induce crystallization.[9]
- Final Product Isolation:
  - Cool the suspension to 20-25 °C and stir for 1 hour.
  - Isolate the crystals by centrifugal filtration.

- Wash the filter cake with a small amount of methanol.
- Dry the final product under vacuum at 60-65 °C until the water content is between 7.0-10.0% to yield high-purity **Glycyl-L-glutamine monohydrate**.[\[9\]](#)

High-Performance Liquid Chromatography (HPLC) is a standard method to determine the purity and assay of Glycyl-L-glutamine.

Instrumentation & Conditions (Typical):

- System: HPLC with UV detector
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm)
- Mobile Phase: A buffered aqueous solution (e.g., phosphate buffer) with an organic modifier like acetonitrile or methanol. Gradient or isocratic elution may be used.
- Flow Rate: 1.0 mL/min
- Detection Wavelength: ~210 nm
- Column Temperature: 30 °C
- Injection Volume: 20 µL

Procedure:

- Standard Preparation: Accurately weigh and dissolve USP Glycyl-L-glutamine Reference Standard in the mobile phase or water to create a stock solution of known concentration. Prepare working standards by serial dilution.
- Sample Preparation: Accurately weigh and dissolve the Glycyl-L-glutamine sample in the same solvent to a concentration similar to the primary working standard.
- Analysis: Inject the standard and sample solutions into the HPLC system.
- Calculation: Compare the peak area of the Glycyl-L-glutamine peak in the sample chromatogram to the peak area from the standard chromatogram to calculate the purity and



assay, ensuring it meets specifications (e.g., NLT 98.0% and NMT 101.5%).<sup>[7]</sup>

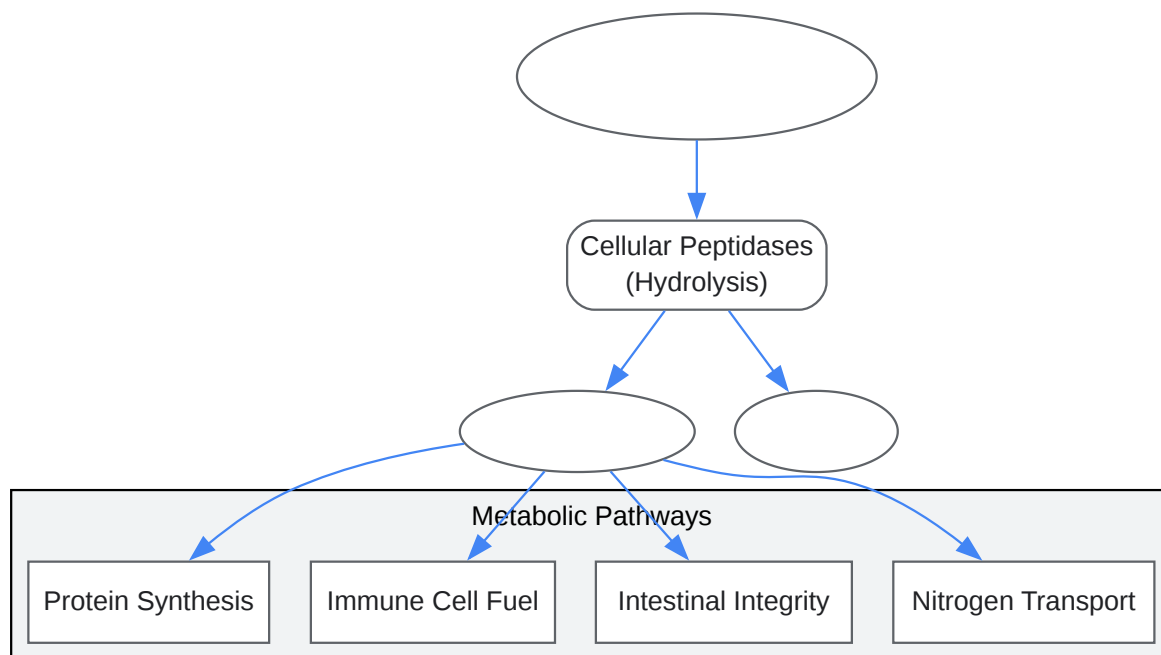
## Biological Role and Significance

Glycyl-L-glutamine serves as a highly stable and soluble source of L-glutamine.<sup>[5][10]</sup> Free L-glutamine is notoriously unstable in aqueous solutions, degrading into pyroglutamic acid and ammonia, which can be toxic to cells in culture.<sup>[5]</sup> The dipeptide form circumvents this issue.

In biological systems, Glycyl-L-glutamine is efficiently hydrolyzed by peptidases present on the cell surface or intracellularly, releasing free L-glutamine and glycine.<sup>[10]</sup> The released L-glutamine then participates in numerous critical metabolic pathways.

### Key Functions of Released L-Glutamine:

- **Immune Function:** Serves as a primary energy source for immune cells like lymphocytes and macrophages.<sup>[10][11]</sup>
- **Protein Metabolism:** Acts as a regulator of protein synthesis and helps reduce the breakdown of muscle protein.<sup>[11]</sup>
- **Gut Health:** Promotes the integrity of the intestinal mucosa and serves as an energy source for enterocytes.<sup>[10]</sup>
- **Nitrogen Transport:** Functions as a major carrier of nitrogen between tissues.<sup>[10][11]</sup>
- **Acid-Base Balance:** Participates in ammonia metabolism in the kidneys, contributing to the body's acid-base balance.<sup>[11]</sup>



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- To cite this document: BenchChem. [Glycyl-L-glutamine monohydrate chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b145411#glycyl-l-glutamine-monohydrate-chemical-properties-and-structure>]

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